

isopyrazam half-life extension soil

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isopyrazam

CAS No.: 881685-58-1

Cat. No.: S659206

Get Quote

Isopyrazam Soil Degradation Data

Property	Value / Description	Notes / Experimental Context
Reported Soil Half-Lives Cinnamon soil: 82.2 days [1] • Degradation Kinetics: Fitted to a first-order kinetic model. • Soil Properties: Variation due to differences in soil pH, organic matter, and microbial communities [1]. Red soil: 141.7 days [1] Black soil: 120.3 days [1] Transformation Products (TPs) 6 TPs identified <i>in vitro</i> with <i>Bacillus</i> sp. A01; 3 also found in soil [1] Key TP & Ecotoxicity 3-(difluoromethyl)-N-(9-(2-hydroxypropan-2-yl)-1,2,3,4-tetrahydro-1,4-methanonaphthalen-6-yl)-1-methyl-1H-pyrazole-4-carboxamide [1] • Test Organism: <i>Chlorella pyrenoidosa</i> (green algae). • Toxicity: This TP exhibited an EC50 value 40 times higher than the parent isopyrazam , indicating significantly increased acute toxicity [1]. Primary Degradation Pathways Microbial-mediated hydroxylation, epoxidation, and dehydration [1] • Key Mechanism: Cytochrome P450 enzymes play a major role in the initial oxidation steps [1].		

Experimental Protocols for Soil Degradation Studies

Here are detailed methodologies for key experiments, as cited in the research.

1. Soil Degradation Kinetics [1]

- **Soil Preparation:** Use soils with distinct properties (e.g., cinnamon, red, black). Sieve (2 mm) and adjust moisture content to a predetermined percentage of their water-holding capacity. Pre-incubate to stabilize microbial activity.
- **Treatment:** Fortify soil samples with a known concentration of **isopyrazam** (e.g., from an acetone stock solution). Mix thoroughly and allow the solvent to evaporate.
- **Incubation:** Maintain treated soils in the dark at a constant temperature (e.g., 25°C). Monitor moisture levels throughout.
- **Sampling & Analysis:** Collect triplicate soil samples at regular time intervals. Extract residual **isopyrazam** and its transformation products with an organic solvent (e.g., acetonitrile). Analyze extracts using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- **Data Processing:** Plot the residual concentration of **isopyrazam** over time. Calculate the degradation half-life (DT_{50}) using a first-order kinetic model: $C_t = C_0 * e^{(-kt)}$, where $DT_{50} = \ln(2)/k$.

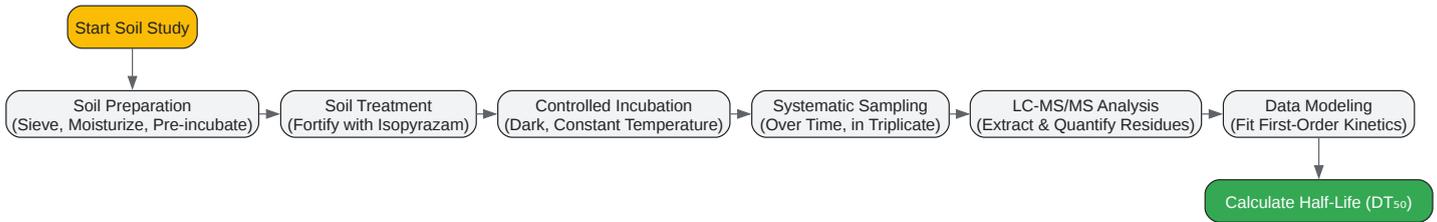
2. Isolation and Incubation of Degrading Bacteria [1]

- **Enrichment & Isolation:** Use soil samples with a history of **isopyrazam** exposure as an inoculum in a minimal salt medium with **isopyrazam** as the sole carbon source. After successive transfers, streak onto solid LB (Luria-Bertani) agar plates to isolate pure colonies.
- **Degradation Assay:** Inoculate the isolated strain (e.g., *Bacillus* sp. A01) into an LB broth. Spike the medium with **isopyrazam** (e.g., 10 mg/L). Incubate on a shaker at a controlled temperature (e.g., 30°C).
- **Analysis:** Monitor the degradation over time (e.g., 6 days) by analyzing culture samples using LC-MS/MS to quantify **isopyrazam** depletion and identify transformation products.

3. Investigating the Role of Cytochrome P450 [1]

- **Enzyme Inhibition:** In the bacterial degradation assay, include a treatment group with a cytochrome P450 inhibitor (e.g., 1-aminobenzotriazole).
- **Comparative Analysis:** Compare the degradation profile and the formation of oxidized transformation products (like the hydroxy-TP) between the inhibited and non-inhibited groups. A significant reduction in the production of oxidized TPs in the inhibited group confirms the involvement of cytochrome P450 enzymes.

The following diagram illustrates the core experimental workflow for determining the soil half-life of **isopyrazam**, integrating the key protocols described above.



[Click to download full resolution via product page](#)

Frequently Asked Questions (FAQs)

Q1: Why does the half-life of isopyrazam vary so significantly between different soils? A1: The half-life is highly dependent on soil-specific properties. The primary driver is the composition and activity of the soil's microbial community, as specific bacteria are responsible for its breakdown. Soil pH, organic matter content, and texture also influence the availability of **isopyrazam** to microbes and its adsorption, thereby affecting the degradation rate [1].

Q2: What is the significance of the transformation products identified? A2: Identifying transformation products is critical for a complete environmental risk assessment. Some products can be more toxic than the parent compound. For **isopyrazam**, one hydroxylated transformation product has been shown to be 40 times more acutely toxic to green algae, highlighting that initial degradation does not necessarily mean detoxification [1].

Q3: What are the best practices for studying the microbial degradation mechanism? A3: A combination of approaches is most effective:

- **Isolation:** Use enrichment cultures to isolate specific degrading bacteria from pre-exposed soils [1].
- **Pathway Elucidation:** Use advanced instrumentation like LC-MS/MS to identify transformation products and propose degradation pathways [1].
- **Mechanistic Confirmation:** Employ enzyme inhibition studies (e.g., with cytochrome P450 inhibitors) to confirm the role of specific enzymes in the initial breakdown steps [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Degradation of Isopyrazam in Soil : Kinetics, Microbial Mechanism... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [isopyrazam half-life extension soil]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b659206#isopyrazam-half-life-extension-soil>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com